

Personal protective equipment for handling delta9,11-Estradiol

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Compound of Interest

Compound Name: delta9,11-Estradiol

Cat. No.: B119804

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Essential Safety and Handling of Delta-9,11-Estradiol

For researchers, scientists, and drug development professionals, the safe handling of potent compounds like delta-9,11-Estradiol is paramount. This document provides immediate and essential safety protocols, personal protective equipment (PPE) guidelines, and disposal procedures to minimize exposure risk and ensure a safe laboratory environment.

Delta-9,11-Estradiol is classified as a Category 2 carcinogen and a Category 1A reproductive toxin, necessitating stringent handling protocols.^[1] Adherence to these guidelines is critical to mitigate potential health risks.

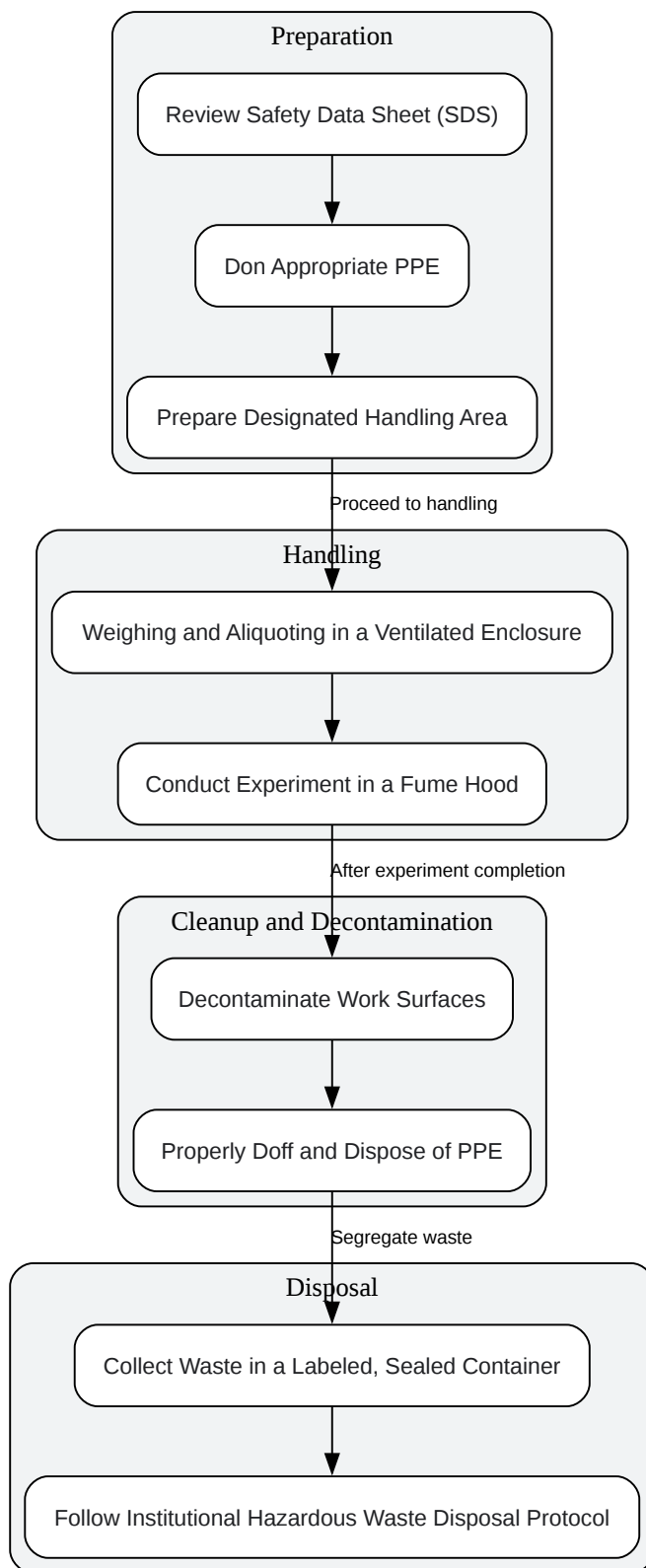
Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with delta-9,11-Estradiol include carcinogenicity and reproductive toxicity.^[1] Therefore, a comprehensive PPE strategy is required to prevent inhalation, skin contact, and eye exposure.

Hazard Classification	Personal Protective Equipment (PPE)
Carcinogenicity (Category 2)	Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator.[1] Hand Protection: Handle with chemical-resistant gloves. Inspect gloves prior to use and use proper removal techniques to avoid skin contact. [1] Eye and Face Protection: Wear a face shield and safety glasses that are approved under government standards such as NIOSH (US) or EN 166 (EU).[1] Body Protection: A lab coat or gown should be worn.
Reproductive Toxicity (Category 1A)	Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator.[1] Hand Protection: Handle with chemical-resistant gloves. Inspect gloves prior to use and use proper removal techniques to avoid skin contact. [1] Eye and Face Protection: Wear a face shield and safety glasses that are approved under government standards such as NIOSH (US) or EN 166 (EU).[1] Body Protection: A lab coat or gown should be worn.
Effects on or via Lactation	Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator.[1] Hand Protection: Handle with chemical-resistant gloves. Inspect gloves prior to use and use proper removal techniques to avoid skin contact. [1] Eye and Face Protection: Wear a face shield and safety glasses that are approved under government standards such as NIOSH (US) or EN 166 (EU).[1] Body Protection: A lab coat or gown should be worn.

Operational Plan for Safe Handling

A systematic approach to handling delta-9,11-Estradiol is crucial. The following workflow outlines the key steps from preparation to disposal.



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References

- 1. daltonresearchmolecules.com [daltonresearchmolecules.com]
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